

Technical Guide: Properties and Synthesis of Cbz-Protected Amino Azepanones

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Compound of Interest

Compound Name: *Benzyl 5-amino-5-methyl-3-oxoazepane-1-carboxylate*

Cat. No.: *B11843037*

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Executive Summary & Core Identity

Cbz-protected amino azepanones are seven-membered heterocyclic scaffolds widely utilized in medicinal chemistry as conformationally constrained peptidomimetics and protease inhibitors. The core structure typically consists of an azepane (homopiperidine) ring containing a ketone or lactam functionality, with an exocyclic amino group protected by a carboxybenzyl (Cbz/Z) moiety.

- Primary Scaffold: (3S)-3-(benzyloxycarbonylamino)azepan-2-one (Amino-Caprolactam).
- Key Utility:
 - turn mimetic, serine/cysteine protease inhibitor precursor.
- Chemical Identity:
 - Formula:

(for the lactam core).

- Molecular Weight: ~262.3 g/mol .
- Stereochemistry: Typically derived from L-Lysine (
-configuration) or D-Lysine.

Structural & Conformational Analysis

The seven-membered ring of azepanone is inherently flexible, existing in a dynamic equilibrium between chair, twist-chair, boat, and twist-boat conformations.^[1] However, the introduction of the lactam bond (in azepan-2-one) and the bulky Cbz-amino substituent at the C3 position imposes significant conformational constraints.

The "Freidinger" Effect in 7-Membered Rings

Similar to the well-known Freidinger lactams (5- and 6-membered rings), the 3-aminoazepan-2-one scaffold restricts the

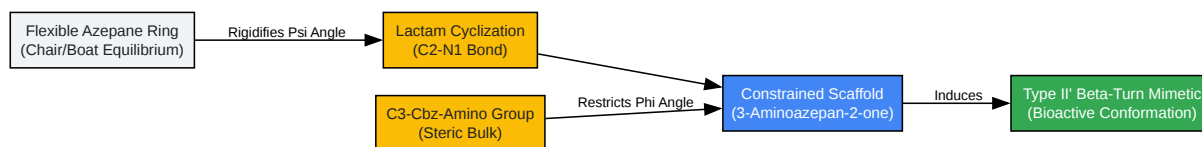
(psi) and

(phi) torsion angles of the peptide backbone.

- Constraint Mechanism: The lactam ring locks the
angle, while the steric bulk of the Cbz group restricts rotation around the
bond (
).
- Result: The molecule preferentially adopts a conformation that mimics the
and
residues of a Type II'
-turn. This makes it an ideal scaffold for disrupting protein-protein interactions or stabilizing
bioactive peptide conformations.

Visualization of Conformational Dynamics

The following diagram illustrates the relationship between the flexible azepane ring and the constrained lactam scaffold used in drug design.



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Caption: Logical flow of conformational restriction in Cbz-amino azepanones transforming a flexible ring into a rigid peptidomimetic.

Synthetic Pathways

The synthesis of Cbz-protected amino azepanones generally follows two distinct logical branches: Cyclization of Linear Precursors (from Lysine) or Ring Expansion/Closing (from Cyclohexanones or Dienes).

Method A: Cyclization of L-Lysine (The "Chiral Pool" Route)

This is the most direct and scalable method for the unsubstituted lactam scaffold, preserving the stereochemistry of the starting amino acid.

Mechanism:

- **Selective Protection:** The
-amine of L-Lysine is protected with Cbz-Cl (copper chelation can be used to mask the
-amine selectively if starting from free lysine, but typically
-Boc-L-Lysine is used, then Cbz protected, then Boc cleaved).
- **Activation:** The carboxylic acid is activated (e.g., active ester).

- Cyclization: The

-amine attacks the activated carbonyl to close the ring.

Method B: Ring-Closing Metathesis (RCM) (The "Versatile" Route)

Used when substituents are required on the ring (e.g., C4 or C5 alkylation).

- Precursor: An allylglycine derivative coupled to an allyl amine.
- Catalyst: Grubbs II or Hoveyda-Grubbs II.
- Advantage: Allows for the introduction of unsaturation (alkenes) within the ring, which can be further functionalized.

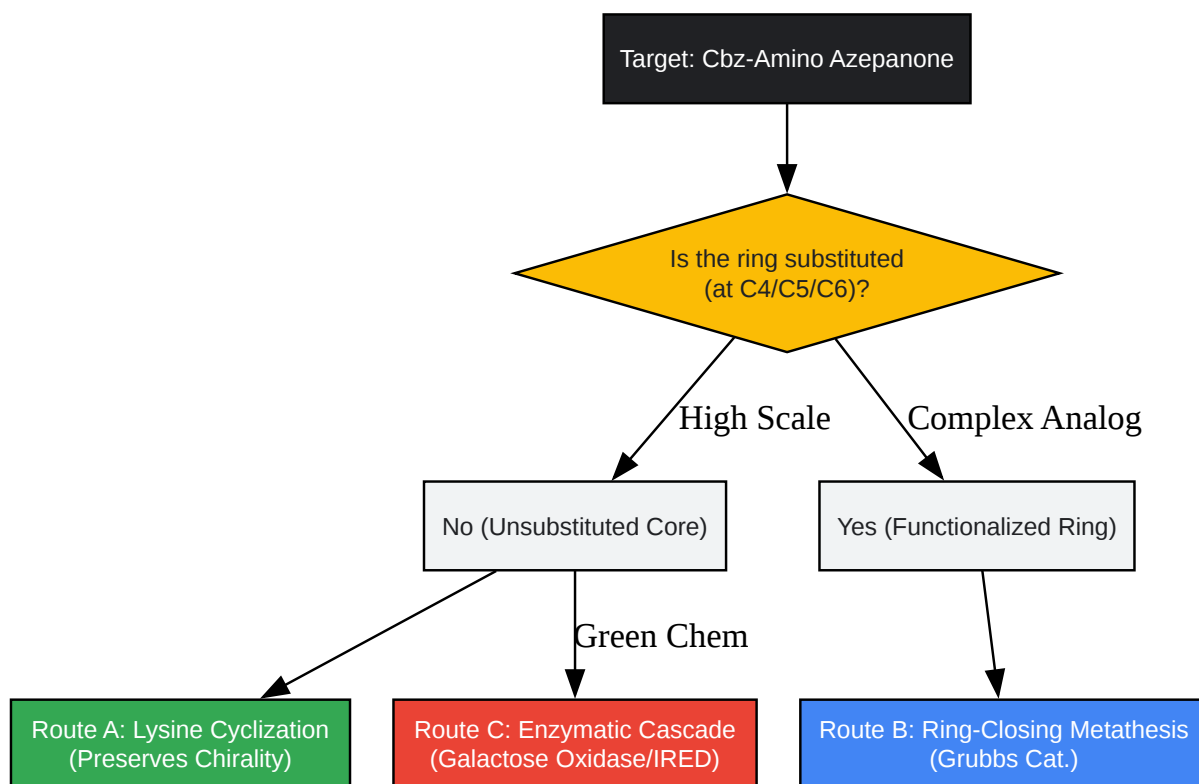
Method C: Schmidt/Beckmann Rearrangement (The "Ring Expansion" Route)

Traditionally used for caprolactam, this route involves treating a substituted cyclohexanone with hydrazoic acid (

) or hydroxylamine.

- Limitation: The harsh acidic conditions (Schmidt) often degrade the Cbz group or cause racemization at the
-carbon. This method is less preferred for chiral Cbz-amino derivatives.

Synthesis Decision Logic



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Caption: Decision tree for selecting the optimal synthetic pathway based on target structural complexity.

Detailed Experimental Protocol

Protocol: Synthesis of (3S)-3-(Benzyloxycarbonylamino)azepan-2-one via Cyclization Note:

This protocol assumes starting from

-Boc-L-Lysine-OMe.

Reagents:

- -Cbz-
- -Boc-L-Lysine (Commercially available or prepared)
- Trifluoroacetic acid (TFA)[2]

- Isobutyl chloroformate (IBCF)
- N-Methylmorpholine (NMM)
- Dichloromethane (DCM) / Tetrahydrofuran (THF)[3]

Step-by-Step Methodology:

- Boc Deprotection (Unmasking the Nucleophile):
 - Dissolve

-Cbz-

-Boc-L-Lysine (10 mmol) in DCM (20 mL).
 - Add TFA (10 mL) dropwise at 0°C. Stir for 2 hours at room temperature.
 - Concentrate in vacuo to remove TFA. The residue is the TFA salt of

-Cbz-L-Lysine.
 - Checkpoint: Verify disappearance of Boc signal via TLC or NMR.
- Activation & Cyclization (Intramolecular Amidation):
 - Dissolve the crude salt in anhydrous THF (100 mL) under Nitrogen.
 - Cool to -15°C. Add NMM (2.2 eq) to neutralize the salt and regenerate the free amine.
 - Add Isobutyl chloroformate (1.1 eq) to form the mixed anhydride. Stir for 15 mins.
 - Crucial Step: The reaction is diluted (High Dilution Principle) to favor intramolecular cyclization over intermolecular polymerization.
 - Allow the mixture to warm to room temperature and stir overnight (12-16 h).
- Work-up & Purification:
 - Evaporate THF. Dissolve residue in EtOAc.

- Wash with 1N HCl (remove unreacted amine), Sat.

(remove unreacted acid), and Brine.

- Dry over

and concentrate.

- Recrystallization: The product often crystallizes from EtOAc/Hexanes as a white solid.

Yield: Typically 60-75%. Characterization:

- ¹H NMR (

):

7.35 (m, 5H, Ar-H), 5.9 (br s, 1H, Lactam NH), 5.1 (s, 2H,

), 4.3 (m, 1H,

-CH).

- Physical State: White crystalline solid.

Reactivity & Deprotection Logic

The Cbz group provides robust protection that is orthogonal to Boc and Fmoc, allowing for selective functionalization of the azepanone ring.

Reaction Type	Reagents	Outcome	Mechanism
Cbz Deprotection	, Pd/C (MeOH)	Free Amine ()	Hydrogenolysis
Cbz Deprotection	HBr / Acetic Acid	Free Amine ()	Acidolysis (Harsh)
Lactam Alkylation	LiHMDS, Alkyl Halide	N-Alkyl Lactam	Enolate Alkylation
Ring Opening	6N HCl, Reflux	Lysine Derivative	Amide Hydrolysis

Orthogonality in Peptide Synthesis

In solid-phase peptide synthesis (SPPS), the Cbz-amino azepanone is often used as a "capping" unit or an internal constraint.

- **Stability:** Stable to TFA (Boc removal conditions) and Piperidine (Fmoc removal conditions).
- **Removal:** Removed only at the final stage via Hydrogenolysis, preserving the peptide side chains (if they are not benzyl-protected).

Applications in Drug Discovery[4][5][6][7] Protease Inhibitors (Cathepsin K)

Azepan-3-ones (ketones) are potent inhibitors of cysteine proteases like Cathepsin K (osteoporosis target). The Cbz-amino group mimics the P2/P3 residues of the natural substrate, positioning the ketone warhead to form a reversible covalent bond with the active site cysteine.

Peptidomimetics (Turn Inducers)

The lactam ring constrains the backbone dihedral angles, forcing the peptide into a turn conformation.

- **Application:** Design of inhibitors for protein-protein interactions (e.g., p53-MDM2, HIV Protease).
- **Advantage:** Improved metabolic stability (proteolytic resistance) compared to linear peptides.

References

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